Application Notes: Production of Molybdenum Metal Powder from Ammonium Dimolybdate

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Compound of Interest

Compound Name:	*Ammonium dimolybdate*
Cat. No.:	*B8098781*

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Introduction

Ammonium dimolybdate (ADM), with the chemical formula $(NH_4)_2Mo_2O_7$, is a critical, high-purity precursor in the powder metallurgy route for producing molybdenum metal powder.[1][2][3][4] Its favorable properties, such as high molybdenum content, solubility, and the ability to thermally decompose into pure molybdenum oxides, make it an ideal starting material.[5][6] The most common industrial method involves the thermal decomposition of ADM to molybdenum oxides, followed by a precisely controlled two-stage hydrogen reduction process to yield high-purity molybdenum metal powder.[1][2][7] This powder is the foundational material for manufacturing various molybdenum products used in demanding applications like high-temperature furnace elements, aerospace components, and specialized alloys.[3][8]

These notes provide detailed protocols and process parameters for the laboratory or industrial-scale production of molybdenum metal powder using **ammonium dimolybdate** as the starting material.

Overall Production Workflow

The conversion of **ammonium dimolybdate** to molybdenum metal powder is a multi-step process. It begins with the thermal decomposition (calcination) of ADM to form molybdenum

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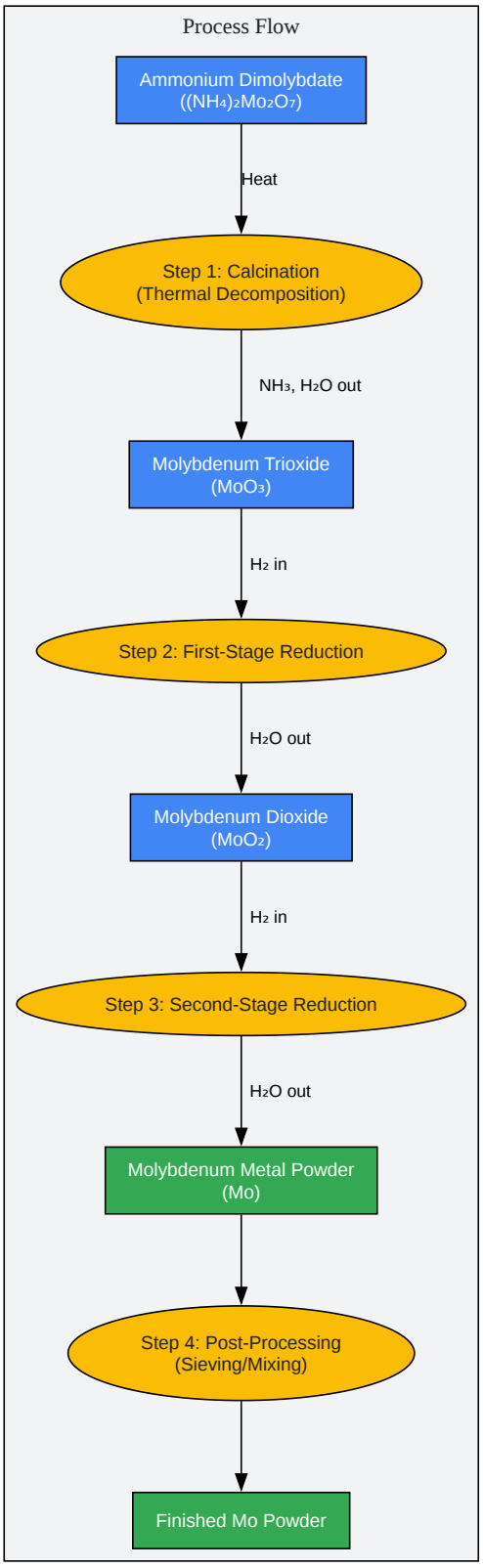
trioxide (MoO_3), which is then sequentially reduced in a hydrogen atmosphere to molybdenum dioxide (MoO_2) and finally to pure molybdenum (Mo) metal.



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Caption: Overall workflow from **Ammonium Dimolybdate** to finished Molybdenum powder.

Experimental Protocols

Protocol 1: Thermal Decomposition of **Ammonium Dimolybdate** (Calcination)

This step converts ADM into molybdenum trioxide (MoO_3), a crucial intermediate. The thermal decomposition of ammonium molybdates is a complex process involving the release of ammonia (NH_3) and water (H_2O) and the formation of several intermediate polymolybdate phases before yielding the final oxide.[9][10][11]

Objective: To produce molybdenum trioxide (MoO_3) from **ammonium dimolybdate**.

Materials & Equipment:

- **Ammonium Dimolybdate** ($(NH_4)_2Mo_2O_7$), high purity
- Calcination furnace (e.g., rotary or muffle furnace) with atmosphere control
- Ceramic or molybdenum trays
- Off-gas handling system (scrubber)

Methodology:

- Load the **ammonium dimolybdate** powder into the furnace trays, ensuring a consistent and controlled bed depth.
- Purge the furnace with an inert gas (e.g., Nitrogen) or air.
- Heat the furnace to a temperature range of 350°C to 500°C. The decomposition is typically complete around 400°C.[10]
- Hold at the target temperature for a sufficient duration (e.g., 1-2 hours) to ensure complete conversion to MoO_3.

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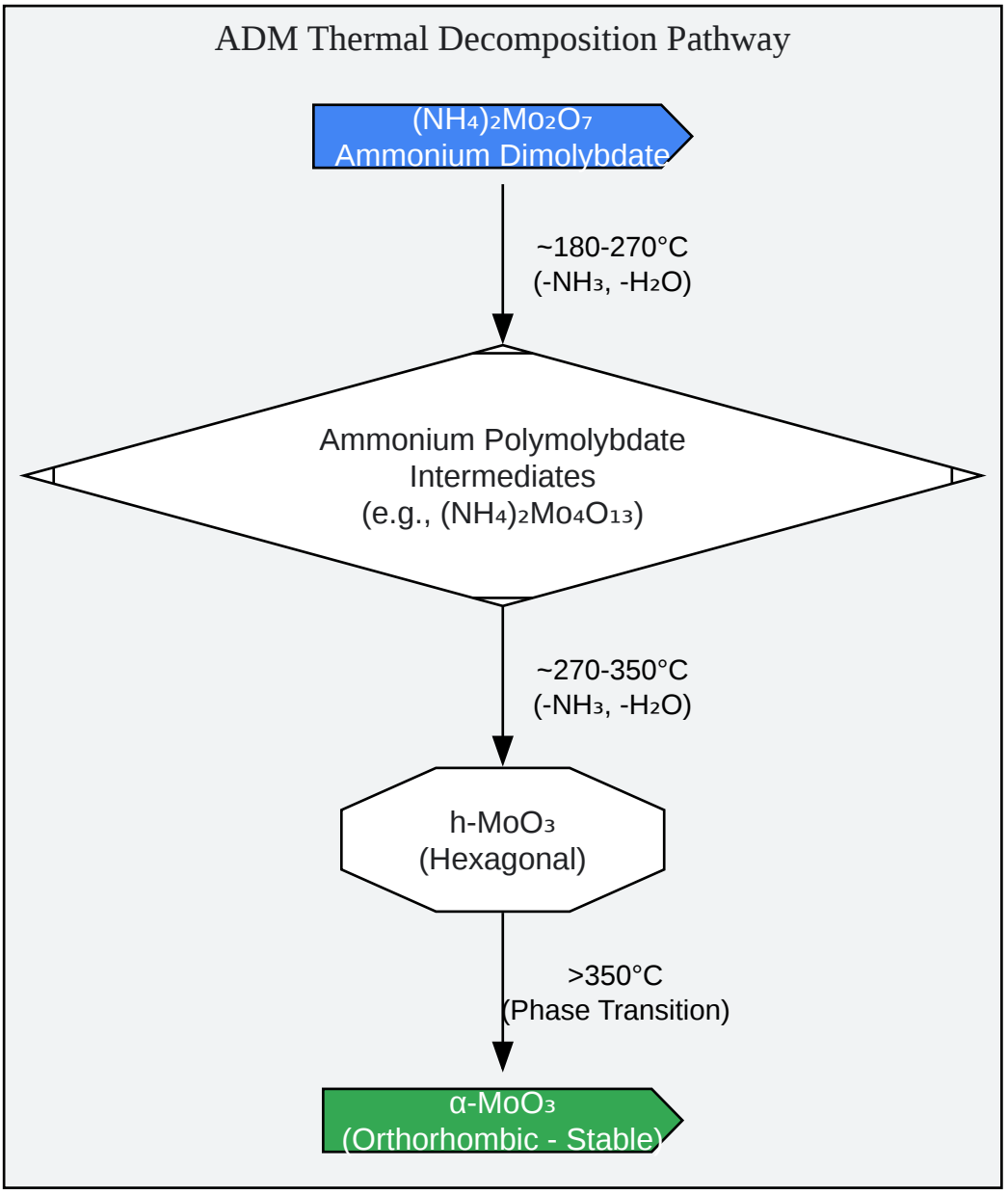
- The evolved ammonia and water vapor must be safely vented through an appropriate off-gas system.
- Cool the furnace to room temperature under a protective atmosphere to prevent re-hydration.
- The resulting product is molybdenum trioxide (MoO_3), typically a white or slightly yellowish powder.[12]



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Caption: Simplified thermal decomposition pathway of **Ammonium Dimolybdate** to MoO_3.

Protocol 2: Two-Stage Hydrogen Reduction

This is the core process for converting molybdenum oxides into metallic powder. A two-stage approach is used to control the highly exothermic first-stage reaction and to refine the particle size and purity in the second, endothermic stage.[1][7][13]

Objective: To produce high-purity molybdenum (Mo) metal powder from molybdenum trioxide (MoO_3).

Materials & Equipment:

- Molybdenum Trioxide (MoO_3) powder (from Protocol 1)
- Reduction furnace (e.g., multi-tube pusher, rotary kiln, or hot-walled furnace)[7][12]
- High-purity Hydrogen (H_2) gas supply
- Gas flow controllers and dew point monitoring system
- Molybdenum boats or trays for holding the powder

Methodology:

Stage 1: Reduction of MoO_3 to MoO_2

- Load the MoO_3 powder into molybdenum boats. A controlled bed depth is crucial for consistent results.
- Place the boats into the reduction furnace.
- Purge the furnace with an inert gas like Argon (Ar) to remove oxygen.
- Introduce hydrogen (H_2) or a diluted hydrogen mixture (e.g., Ar/H_2) into the furnace.[12]

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- Heat the furnace to the target temperature range of 550°C to 750°C.[12] This reaction is highly exothermic, and temperature control is critical to prevent melting of the MoO_3 (melting point 795°C) and powder agglomeration.[7][12][14]
- Maintain these conditions for a residence time of 1-2 hours, allowing for the complete conversion of MoO_3 to molybdenum dioxide (MoO_2). The reaction is: $MoO_3 + H_2 \rightarrow MoO_2 + H_2O$.[12]
- The powder color will change from white/yellow to a distinct reddish-brown, indicating the formation of MoO_2.[12]
- Cool the furnace or move the boats to a cooling zone under a protective atmosphere.

Stage 2: Reduction of MoO_2 to Mo Metal

- The MoO_2 powder from Stage 1 is then subjected to the second reduction stage, often in a different zone of the same furnace or in a separate high-temperature furnace.
- Introduce a pure, dry hydrogen atmosphere. A dry environment is crucial for achieving low final oxygen content in the powder.[12]
- Heat the furnace to a higher temperature range of 1000°C to 1100°C.[12] This reaction is endothermic.[7]
- Maintain the temperature and hydrogen flow for a residence time of 2-3 hours to ensure complete reduction to metallic molybdenum.[1] The reaction is: $MoO_2 + 2H_2 \rightarrow Mo + 2H_2O$.[12]
- The powder color will change from reddish-brown to light gray, the characteristic color of molybdenum metal powder.[12]
- Cool the boats containing the final molybdenum powder to room temperature under a hydrogen or inert atmosphere before removal to prevent re-oxidation.

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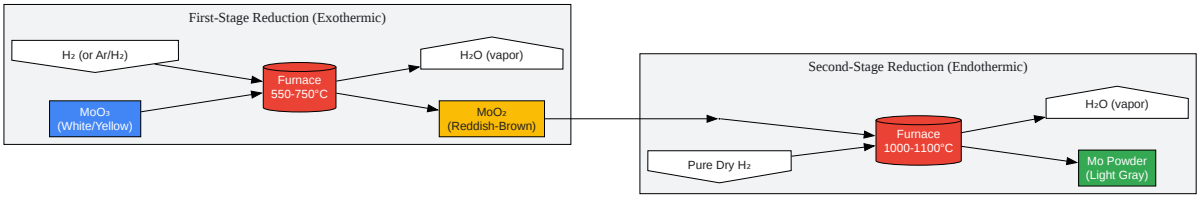

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Caption: Detailed workflow for the two-stage hydrogen reduction process.

Data Presentation

Table 1: Summary of Process Parameters for Hydrogen Reduction

Parameter	Stage 1: MoO_3 → MoO_2	Stage 2: MoO_2 → Mo	Reference
Temperature Range	450°C - 770°C	900°C - 1400°C	[12][15]
Typical Temperature	~600°C	~1050°C	[7]
Atmosphere	Hydrogen (H_2), often diluted with Argon (Ar)	Pure, dry Hydrogen (H_2)	[12][13]
Reaction Type	Exothermic	Endothermic	[7]
Heat of Reaction	-155 kcal / kg-MoO_3 (at 600°C)	+138.6 kcal / kg-MoO_2 (at 1050°C)	[7]
Typical Residence Time	1 - 2 hours	2 - 3 hours	[1][15]

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Table 2: Physical Properties of Precursors and Products

Substance	Formula	Appearance	Key Characteristics	Reference
Ammonium Dimolybdate	$(NH_4)_2Mo_2O_7$	White crystalline powder	High purity Mo source (≥56% Mo)	[6][16][17]
Molybdenum Trioxide	MoO_3	White, slightly yellow/bluish powder	Intermediate oxide; melts at 795°C	[12]
Molybdenum Dioxide	MoO_2	Reddish-brown powder	Intermediate oxide	[12]
Molybdenum Metal	Mo	Light gray powder	Final high-purity product (≥99.9%)	[12][18]

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